

An In-depth Technical Guide to 4-Chloronaphthalene-2-sulfonyl Chloride

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Compound of Interest

Compound Name: *4-chloronaphthalene-2-sulfonyl chloride*

CAS No.: *1384431-12-2*

Cat. No.: *B6603578*

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Introduction

4-Chloronaphthalene-2-sulfonyl chloride is a halogenated aromatic sulfonyl chloride. The presence of the naphthalene ring system, a chloro substituent, and a reactive sulfonyl chloride functional group makes it a potentially valuable intermediate in organic synthesis. Sulfonyl chlorides are widely utilized for the formation of sulfonamides, sulfonate esters, and other sulfur-containing compounds, which are significant pharmacophores in medicinal chemistry. The specific substitution pattern of this molecule, with the chloro group at the 4-position and the sulfonyl chloride at the 2-position of the naphthalene core, offers a unique electronic and steric profile that can be exploited in the design of novel chemical entities. This guide provides a comprehensive overview of the available technical data for **4-chloronaphthalene-2-sulfonyl chloride**, including its physicochemical properties, a proposed synthetic pathway, and its reactivity, to support its application in research and development.

Physicochemical Properties

Detailed experimental data for **4-chloronaphthalene-2-sulfonyl chloride** is not extensively documented in publicly available literature. However, based on computational predictions and data from isomeric compounds, a profile of its expected physical and chemical characteristics can be assembled.

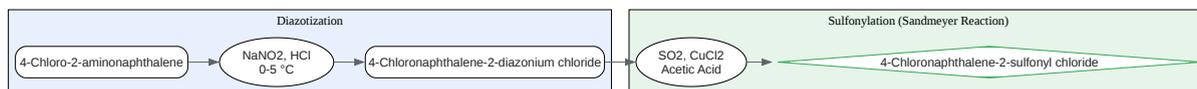
Property	Value	Source
Molecular Formula	C ₁₀ H ₆ Cl ₂ O ₂ S	[1]
Molecular Weight	261.12 g/mol	[1]
CAS Number	1384431-12-2	[1]
Predicted Boiling Point	407.9 ± 28.0 °C	[1]
Predicted Density	1.516 g/cm ³	[1]
Physical Appearance	Likely a crystalline solid	Inferred from related compounds
Melting Point	Not available. Isomers include 5-chloronaphthalene-2-sulfonyl chloride (110-112°C) and 4-chloro-naphthalene-1-sulfonyl chloride (90-92°C).[2][3]	
Solubility	Expected to be soluble in warm chloroform, dichloromethane, DMF, and DMSO.[2]	

It is important to note that the boiling point and density are predicted values and should be confirmed through experimental analysis. The physical appearance is inferred from the solid nature of its isomers.

Synthesis and Reactivity

The synthesis of **4-chloronaphthalene-2-sulfonyl chloride** can be approached through established methods for the preparation of aryl sulfonyl chlorides. A common and effective strategy is the Sandmeyer-type reaction starting from the corresponding aniline derivative.

Proposed Synthetic Pathway



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Caption: Proposed two-step synthesis of **4-chloronaphthalene-2-sulfonyl chloride** via diazotization followed by a Sandmeyer-type sulfonylation.

Experimental Protocol: Synthesis of Aryl Sulfonyl Chlorides (General Procedure)

The following is a generalized protocol for the synthesis of an aryl sulfonyl chloride from an arylamine, which can be adapted for the synthesis of **4-chloronaphthalene-2-sulfonyl chloride** from 4-chloro-2-aminonaphthalene.

Step 1: Diazotization of 4-chloro-2-aminonaphthalene

- To a solution of 4-chloro-2-aminonaphthalene in a suitable acidic medium (e.g., a mixture of glacial acetic acid and hydrochloric acid), cool the mixture to 0-5 °C in an ice-salt bath.
- Slowly add a pre-cooled aqueous solution of sodium nitrite (NaNO_2) dropwise, maintaining the temperature below 5 °C.
- Stir the resulting mixture at this temperature for an additional 30 minutes to ensure complete formation of the diazonium salt.

Step 2: Sandmeyer-type Sulfonylation

- In a separate flask, prepare a solution of sulfur dioxide (SO_2) in glacial acetic acid and add a catalytic amount of copper(II) chloride (CuCl_2).
- Cool this solution to 0-5 °C.

- Slowly add the previously prepared cold diazonium salt solution to the SO₂/CuCl₂ solution. Vigorous stirring is essential during this addition.
- After the addition is complete, allow the reaction mixture to slowly warm to room temperature and stir for several hours until the evolution of nitrogen gas ceases.
- Pour the reaction mixture into ice-water to precipitate the crude product.
- Collect the solid product by vacuum filtration and wash thoroughly with cold water.
- The crude **4-chloronaphthalene-2-sulfonyl chloride** can be purified by recrystallization from a suitable solvent (e.g., a hexane/ethyl acetate mixture).

Reactivity

As a sulfonyl chloride, the primary mode of reactivity for **4-chloronaphthalene-2-sulfonyl chloride** is nucleophilic substitution at the sulfur atom. It is expected to react readily with a variety of nucleophiles, including:

- Amines: to form sulfonamides.
- Alcohols and Phenols: to form sulfonate esters.
- Water: to hydrolyze to the corresponding sulfonic acid.

These reactions are typically carried out in the presence of a non-nucleophilic base (e.g., pyridine or triethylamine) to neutralize the hydrochloric acid byproduct. The reactivity of the sulfonyl chloride group allows for the introduction of the 4-chloronaphthalene-2-sulfonyl moiety into a wide range of molecules, making it a versatile building block in organic synthesis.

Safety and Handling

Specific safety data for **4-chloronaphthalene-2-sulfonyl chloride** is not readily available. However, based on the general hazards of aryl sulfonyl chlorides, the following precautions should be taken:

- Corrosive: Sulfonyl chlorides are corrosive and can cause severe skin burns and eye damage.[4]

- Lachrymator: They are often lachrymatory and can cause respiratory irritation.
- Moisture Sensitive: Sulfonyl chlorides react with water, often vigorously, to produce corrosive hydrochloric acid. Therefore, they should be handled under anhydrous conditions and stored in a dry environment.

Personal Protective Equipment (PPE):

- Wear chemical-resistant gloves (e.g., nitrile or neoprene).
- Use chemical safety goggles and a face shield.
- Work in a well-ventilated fume hood.
- Wear a lab coat and closed-toe shoes.

In case of contact, immediately flush the affected area with copious amounts of water and seek medical attention.

Spectroscopic Characterization

While experimental spectroscopic data for **4-chloronaphthalene-2-sulfonyl chloride** is not found in the searched literature, the expected spectral characteristics can be predicted based on its structure.

- ^1H NMR: The proton NMR spectrum is expected to show a complex multiplet pattern in the aromatic region (typically 7.5-8.5 ppm) corresponding to the six protons on the naphthalene ring system. The exact chemical shifts and coupling constants would be influenced by the positions of the chloro and sulfonyl chloride substituents.
- ^{13}C NMR: The carbon NMR spectrum would display ten signals in the aromatic region, corresponding to the ten carbon atoms of the naphthalene core.
- IR Spectroscopy: The infrared spectrum should exhibit strong characteristic absorption bands for the sulfonyl chloride group, typically in the regions of 1375-1400 cm^{-1} (asymmetric SO_2 stretch) and 1180-1195 cm^{-1} (symmetric SO_2 stretch).

- Mass Spectrometry: The mass spectrum would show a molecular ion peak corresponding to the molecular weight of the compound (261.12 g/mol), with a characteristic isotopic pattern due to the presence of two chlorine atoms.

Conclusion

4-Chloronaphthalene-2-sulfonyl chloride is a chemical intermediate with significant potential in synthetic and medicinal chemistry. While detailed experimental data on its physical properties and a specific synthesis protocol are not widely published, this guide provides a robust starting point for researchers based on predicted values, data from related isomers, and established synthetic methodologies for aryl sulfonyl chlorides. The reactivity of the sulfonyl chloride group, combined with the unique substitution pattern of the naphthalene core, makes it an attractive building block for the development of novel compounds. As with any chemical, proper safety precautions should be strictly followed during its handling and use. Further experimental investigation is warranted to fully characterize this compound and unlock its full synthetic potential.

References

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